

Personal protective equipment for handling Fantofarone

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Compound of Interest

Compound Name: Fantofarone

Cat. No.: B1672053

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Safe Handling and Disposal of Fantofarone

IMMEDIATE SAFETY INFORMATION: **Fantofarone** is a potent calcium channel blocker.[1][2]

Handle with extreme caution. Exposure can have significant health effects.[3][4] In case of exposure, seek immediate medical attention.

This document provides essential safety protocols and logistical plans for the handling and disposal of **Fantofarone**, a potent pharmaceutical compound, in a research and development setting. All personnel must be trained on these procedures before handling the compound.[3][5]

Hazard Identification and Risk Assessment

Fantofarone is a potent molecule that requires specialized handling to prevent occupational exposure.[4][6] The primary risks associated with **Fantofarone** are due to its high potency and potential for cytotoxicity. Exposure routes of concern include inhalation of airborne particles, dermal contact, and accidental ingestion.[7]

Quantitative Safety Data:

| Parameter | Value | Reference |
|-----------------------------------|-------------------------------|-----------|
| CAS Number | 114432-13-2 | [1][8] |
| Molecular Formula | C31H38N2O5S | [1][2] |
| Molar Mass | 550.71 g/mol | [2] |
| Occupational Exposure Limit (OEL) | ≤10 µg/m³ (8-hr TWA) | |
| Solubility | DMSO: 10 mg/ml, DMF: 10 mg/ml | [1] |

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory for all procedures involving **Fantofarone**.^{[7][9]} The required level of PPE is determined by the specific handling procedure and the potential for exposure.

PPE Requirements by Task:

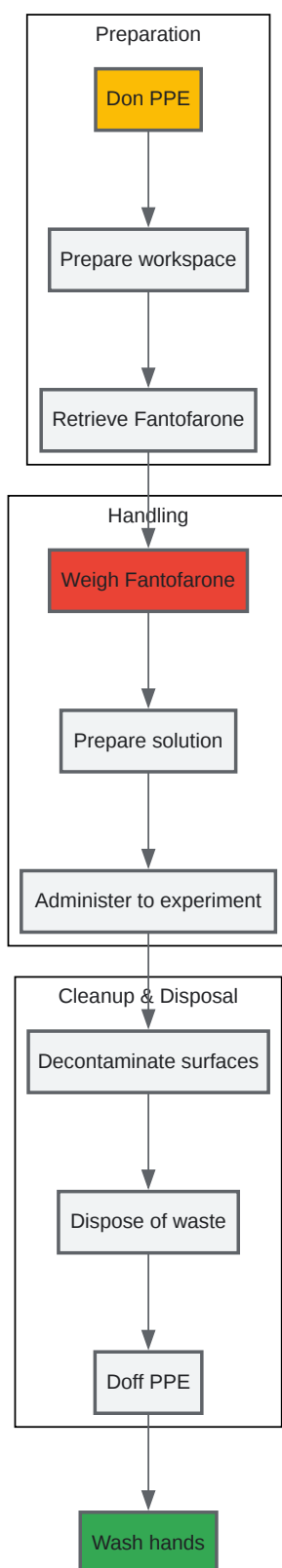
| Task | Required PPE |
|--|--|
| Low-Exposure Activities (e.g., handling sealed containers, transport) | - Nitrile gloves (single pair) - Lab coat |
| High-Exposure Activities (e.g., weighing, solution preparation, handling open powders) | - Double nitrile gloves ^[9] - Disposable gown ^{[7][9]} - Eye protection (safety glasses or goggles) ^[9] ^[10] - Surgical mask or respirator (N95) ^{[7][9]} |
| Spill Cleanup | - Heavy-duty gloves (e.g., neoprene, nitrile) ^[10] - Disposable gown - Full-face shield or goggles ^[9] - Respirator (N95 or higher) |

Note: Gloves should be specifically rated for handling cytotoxic compounds.^{[11][12]} Change gloves immediately if contaminated.

Operational Plan for Safe Handling

A systematic approach to handling **Fantofarone** is crucial to minimize exposure risk. Engineering controls should be the primary method of containment.[\[3\]](#)[\[6\]](#)

Experimental Workflow for **Fantofarone** Handling:



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Caption: Workflow for the safe handling of **Fantofarone**, from preparation to cleanup.

Experimental Protocol: Preparation of a 10 mM **Fantofarone** Stock Solution

- Preparation:
 - Don all required PPE for high-exposure activities.
 - Prepare the workspace within a certified chemical fume hood or biological safety cabinet.
 - Retrieve the container of **Fantofarone** from its secure storage location.
- Weighing:
 - Carefully weigh the desired amount of **Fantofarone** powder using a calibrated analytical balance within a containment enclosure (e.g., a glove box or ventilated balance enclosure).
 - Use appropriate tools (e.g., anti-static spatulas) to minimize aerosol generation.
- Solution Preparation:
 - Transfer the weighed **Fantofarone** to a suitable container (e.g., a sterile conical tube).
 - Add the appropriate volume of sterile DMSO to achieve a final concentration of 10 mM.
 - Cap the container securely and vortex until the **Fantofarone** is completely dissolved.
- Storage and Labeling:
 - Label the stock solution container clearly with the compound name, concentration, solvent, date of preparation, and appropriate hazard symbols.
 - Store the stock solution at the recommended temperature (typically -20°C or -80°C) in a designated and secure location.
- Cleanup:
 - Decontaminate all surfaces and equipment used during the procedure.
 - Dispose of all contaminated waste according to the disposal plan.

- Doff PPE in the correct order to prevent cross-contamination and dispose of it as hazardous waste.
- Wash hands thoroughly with soap and water.

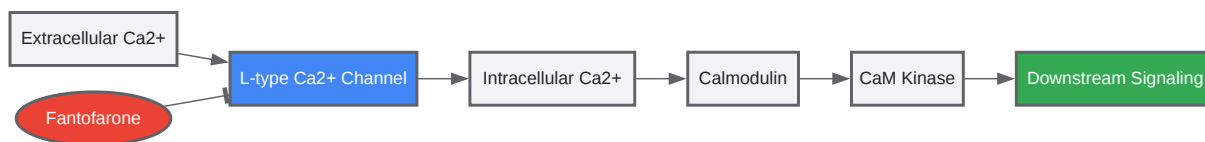
Disposal Plan

All **Fantofarone** waste, including empty containers, contaminated PPE, and experimental materials, is considered hazardous waste and must be disposed of accordingly.[\[13\]](#)[\[14\]](#)[\[15\]](#)

- Solid Waste:
 - Collect all contaminated solid waste (e.g., gloves, gowns, pipette tips) in a designated, leak-proof, and clearly labeled hazardous waste container.[\[15\]](#)
 - This container should be kept in a secure, secondary containment area.
- Liquid Waste:
 - Collect all liquid waste containing **Fantofarone** in a designated, sealed, and shatter-proof hazardous waste container.
 - Do not dispose of **Fantofarone** solutions down the drain.[\[13\]](#)[\[14\]](#)
- Final Disposal:
 - All hazardous waste must be disposed of through a licensed hazardous waste management company.[\[15\]](#)[\[16\]](#) Ensure compliance with all federal, state, and local regulations.[\[13\]](#)[\[17\]](#)

Hypothetical Signaling Pathway

Fantofarone is a calcium channel blocker that selectively inhibits the L-type voltage-gated calcium channel.[\[1\]](#) The following diagram illustrates a hypothetical signaling pathway that could be modulated by **Fantofarone**.



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Caption: Hypothetical signaling pathway showing **Fantofarone**'s inhibitory effect on the L-type calcium channel.

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